Melting Point & Characterization Guide: 2-Bromo-5-(bromomethyl)pyrazine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*2-Bromo-5-(bromomethyl)pyrazine*
CAS No.:	*1382866-97-8*
Cat. No.:	*B2526272*

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Executive Summary: The "Elusive" Constant

For medicinal chemists and process engineers, **2-bromo-5-(bromomethyl)pyrazine** (CAS: 1382866-97-8) represents a high-value but thermally labile electrophile. Unlike stable commodity chemicals, this compound often defies a simple, sharp melting point specification in its free base form due to its tendency to exist as a low-melting solid or semi-solid oil at room temperature.

Key Takeaway: While literature values for the crystalline free base exist, practical samples often present as oils or waxy solids due to significant melting point depression from trace impurities (hydrolysis products). Reliable characterization requires 1H NMR and HPLC, not just capillary melting point.

Technical Profile: Thermal Properties

The following data contrasts the target compound with its stable precursor and the hydrobromide salt form, which is often generated to improve handling properties.

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Table 1: Comparative Thermal Properties

Compound	Structure	Physical State (Pure)	Melting Point Range	Stability Profile
2-Bromo-5-(bromomethyl)pyrazine	Free Base	Low-Melting Solid / Oil	~40 – 50 °C (Often observed as oil)	Low. Prone to rapid hydrolysis and polymerization.
2-Bromo-5-(bromomethyl)pyrazine HBr	Hydrobromide Salt	Crystalline Solid	>140 °C (dec.)	High. Preferred form for storage. Hygroscopic.
2-Bromo-5-methylpyrazine	Precursor	Crystalline Solid	44 – 46 °C	High. Stable starting material.
2-Bromo-5-(bromomethyl)pyridine	Pyridine Analog	Solid	58 – 62 °C	Moderate. More stable than the pyrazine analog.

> *Critical Note: The melting point of the free base is dangerously close to ambient temperature. Slight impurities (e.g., <1% solvent or hydrolysis byproduct) can depress the melting point below 25°C, resulting in a liquid product.*

Comparative Analysis: Why "Purity" is Not Just a Number

A. The Instability Factor (Pyrazine vs. Pyridine)

The pyrazine ring is significantly more electron-deficient than the pyridine ring. This makes the benzylic carbon in **2-bromo-5-(bromomethyl)pyrazine** highly susceptible to nucleophilic attack, even by atmospheric moisture.

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- Pyridine Analog: Can be stored as a free base solid for months.
- Pyrazine Target: The free base rapidly hydrolyzes to the alcohol (2-bromo-5-(hydroxymethyl)pyrazine), which acts as an impurity that drastically lowers the melting point.

B. Synthesis & Impurity Pathway

The synthesis typically involves radical bromination (Wohl-Ziegler reaction). Understanding the impurities is key to interpreting the melting range.

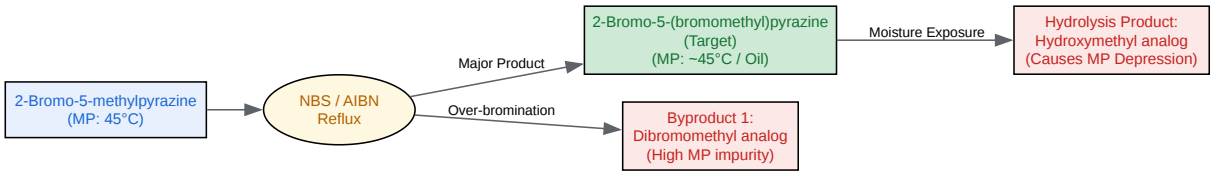

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Figure 1: Synthesis and degradation pathway affecting physical state.

Experimental Characterization Protocols

Since the melting point is unreliable for the free base, use this multi-modal validation protocol.

Protocol A: Visual Melting Range (Capillary Method)

Use only for the HBr salt or highly crystalline free base samples stored at -20°C.

- Preparation: Dry the sample in a vacuum desiccator over P_2O_5 for 4 hours to remove surface moisture.
- Loading: Pack a sealed capillary tube (open tubes allow moisture ingress during heating).
- Ramp Rate: Heat rapidly to 30°C, then 1°C/min.
- Observation:

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- Pure Free Base: Sharp melt between 40–50°C.
- Impure/Hydrolyzed: Slushy melt starting <30°C.
- HBr Salt: Decomposition (browning) observed >140°C.

Protocol B: The "Gold Standard" (1H NMR)

Do not rely on MP. Confirm identity and purity via NMR.

- Solvent: $CDCl_3$ (dry, neutralized with K_2CO_3 to prevent acid-catalyzed degradation).
- Key Signals:
  - Target ($-CH_2Br$): Singlet at ~4.50 ppm.
  - Precursor ($-CH_3$): Singlet at ~2.60 ppm.
  - Alcohol Impurity ($-CH_2OH$): Singlet at ~4.80 ppm (variable).
- Calculation: Integrate the $-CH_2Br$ peak vs. impurity peaks to calculate molar purity.

Handling & Storage Recommendations

To maintain the solid integrity of the product:

- Storage: Store at -20°C under Argon/Nitrogen.
- Handling: Allow the vial to warm to room temperature before opening to prevent condensation (which leads to hydrolysis and "melting" into an oil).
- Form Selection: If the specific application allows, convert the free base to the Hydrobromide Salt immediately. The salt is a stable solid that can be weighed on an open bench, whereas the free base is a lachrymator that should be handled as a solution.

References

- PubChem. (2025).[1][2] 2-(Bromomethyl)pyrazine Compound Summary. National Library of Medicine. [Link]

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- PrepChem. (2024). Synthesis of Bromomethyl Heterocycles via NBS Bromination. [Link]

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Sources

- 1. 2-(Bromomethyl)pyrazine | C5H5BrN2 | CID 12752238 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-2-(bromomethyl)pyridine hydrobromide | C6H6Br3N | CID 75480994 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Melting Point & Characterization Guide: 2-Bromo-5-(bromomethyl)pyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2526272/docs#melting-point-characterization-guide-2-bromo-5-bromomethyl-pyrazine]

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